

Comprehensive Disposal & Handling Guide: Z-D-Lys(Boc)-ONp

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Compound of Interest

Compound Name: Z-D-Lys(Boc)-ONp

Cat. No.: B1516674

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Executive Summary

Z-D-Lys(Boc)-ONp (N-alpha-Benzyloxycarbonyl-N-epsilon-tert-butoxycarbonyl-D-lysine 4-nitrophenyl ester) is a reactive amino acid derivative used in peptide synthesis.[1][2] Its disposal requires strict adherence to protocols due to the active ester moiety, which hydrolyzes to release p-nitrophenol, a toxic and persistent environmental pollutant.

Immediate Action Directives:

- DO NOT dispose of down drains or in municipal trash.
- DO NOT mix with strong oxidizers or strong bases in uncontrolled waste streams.
- Segregate as Toxic Organic Waste.

Chemical Profile & Hazard Assessment

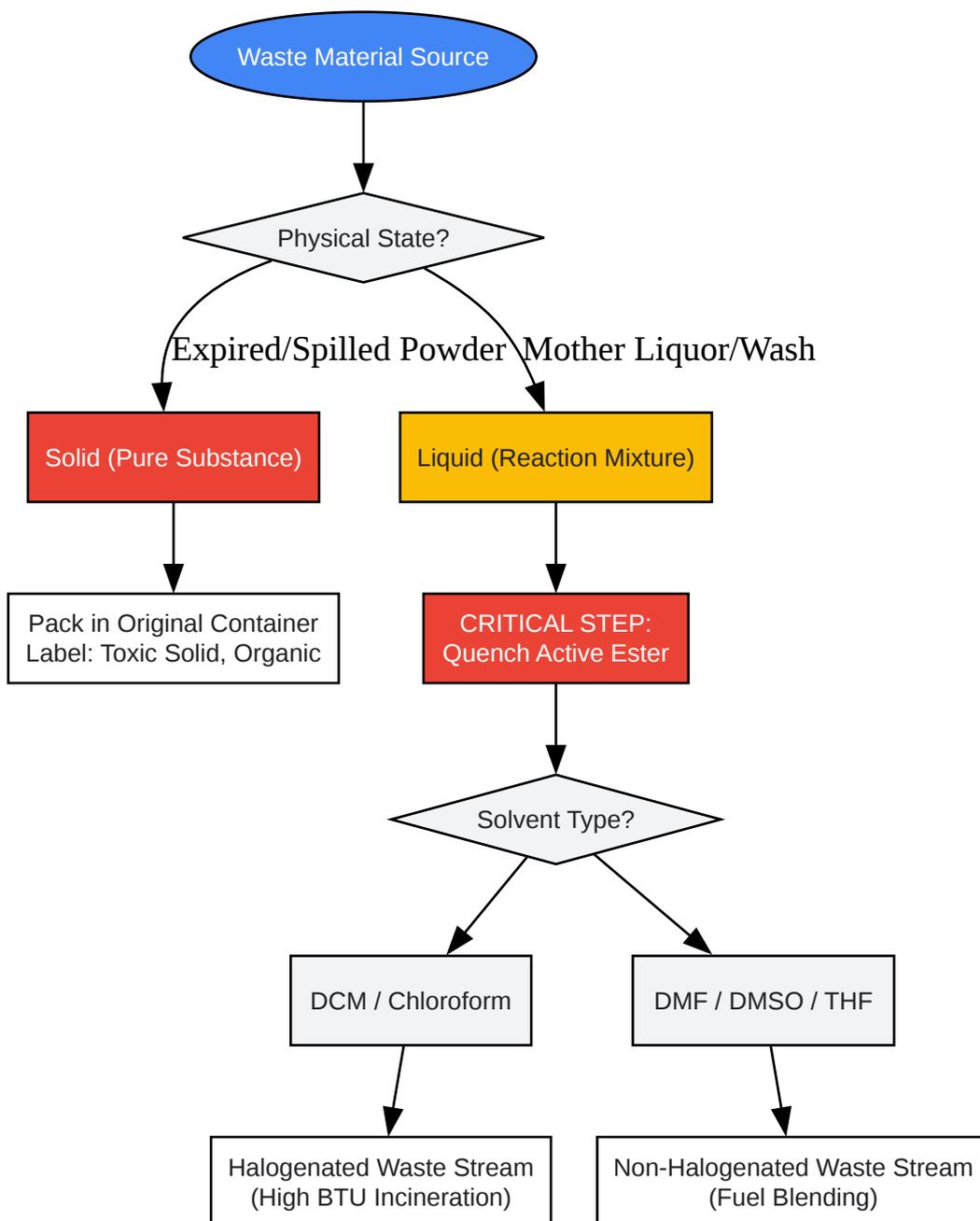
Understanding the chemical behavior of **Z-D-Lys(Boc)-ONp** is the foundation of a safe disposal plan.

Feature	Specification	Causality / Safety Implication
CAS Number	2212-69-3 (L-isomer analog ref)	Use for specific SDS lookup and waste manifesting.
Functional Group	-ONp (p-Nitrophenyl Ester)	High Reactivity: This group is designed to be a good leaving group. Upon contact with water or bases, it hydrolyzes rapidly.
Byproduct	p-Nitrophenol	Toxicity: Hydrolysis releases p-nitrophenol (EPA Waste Code U170), which is toxic, an irritant, and turns bright yellow in basic solutions.
Physical State	White to off-white powder	Inhalation Risk: Fine dust can irritate the respiratory tract. Use a fume hood. ^{[3][4]}
Storage	-20°C, Desiccated	Moisture sensitivity leads to auto-degradation before disposal.

Waste Stream Segregation & Classification

Proper segregation prevents cross-reactivity in waste drums.

Decision Matrix: Solid vs. Liquid Waste



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Figure 1: Decision matrix for segregating **Z-D-Lys(Boc)-ONp** waste based on physical state and solvent context.

Detailed Disposal Procedures

Scenario A: Solid Waste (Expired or Unused Shelf Stock)

Context: You have a bottle of **Z-D-Lys(Boc)-ONp** that has degraded or is no longer needed.

- **Do Not Quench:** Do not attempt to dissolve and quench solid material yourself unless you have a specific reactor setup. Adding water to the bulk solid can generate heat and toxic p-nitrophenol sludge unpredictably.
- **Packaging:** Keep the material in its original manufacturer container if the seal is intact. If the container is compromised, place it inside a clear, heavy-duty polyethylene bag or a wide-mouth HDPE jar.
- **Labeling:**
 - Primary Hazard: Toxic.[5][6]
 - Text: "Waste Toxic Solid, Organic, N.O.S. (Contains **Z-D-Lys(Boc)-ONp**)".
- **Disposal Path:** Lab Pack for high-temperature incineration.

Scenario B: Liquid Waste (Reaction Mixtures & Filtrates)

Context: Waste solvent from a peptide coupling reaction containing unreacted active ester.

The "Quench-First" Protocol: Active esters should be deactivated before being added to bulk waste drums to prevent pressure buildup or polymerization.

- **Quenching (Deactivation):**
 - Add a reactive amine (e.g., Ethanolamine or Morpholine) to the waste solution.
 - Ratio: Add 1.5 - 2 equivalents relative to the estimated residual ester.
 - Mechanism:[5][7][8][9] The amine reacts rapidly with the -ONp ester to form a stable amide, releasing p-nitrophenol.
 - Observation: The solution will likely turn yellow. This is the p-nitrophenolate anion, confirming the release of the leaving group.
- **Neutralization (Optional but Recommended):**
 - If the waste is very basic (pH > 9), the p-nitrophenol exists as a salt (water-soluble).

- Carefully acidify with dilute HCl to pH ~5-6. This converts the p-nitrophenolate back to p-nitrophenol (organic soluble), ensuring it stays in the organic waste phase rather than partitioning into aqueous washes that might be mishandled.
- Consolidation:
 - Pour the quenched mixture into the appropriate solvent waste container (Halogenated or Non-Halogenated).
 - Warning: Ensure the waste container is compatible with "Toxic" constituents (Waste Code U170 for p-nitrophenol contamination).

Spill Response Protocol

Spill Kit Requirements: Nitrile gloves (double gloved recommended), P95/N95 particulate respirator (for dust), safety goggles, absorbent pads, and scoop.

Spill Type	Immediate Action	Cleanup Procedure
Dry Powder	Avoid Dust Generation	1.[5][7][10] Cover spill with wet paper towels to suppress dust. 2. Scoop material into a bag. 3. Wipe surface with dilute NaOH (yellow color indicates cleaning is working) followed by water. 4. Dispose of all materials as solid hazardous waste.
Liquid/Solution	Contain & Absorb	1. Surround with absorbent socks. 2. Cover with vermiculite or spill pads. 3. Collect into a sealed container. 4. Label as "Debris contaminated with Toxic Organic Esters".

Regulatory & Safety References

Why this matters: The byproduct, p-Nitrophenol, is a listed hazardous waste under RCRA (Resource Conservation and Recovery Act). While the intact ester is not explicitly listed, its degradation product triggers strict regulatory oversight.

- US EPA Waste Code U170: Specific listing for p-Nitrophenol.[3] Waste streams containing significant amounts of hydrolyzed ester must be treated with this toxicity characteristic in mind.
- GHS Classification:
 - H302: Harmful if swallowed.
 - H315/H319: Causes skin and serious eye irritation.
 - H335: May cause respiratory irritation.

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